

Essential Safety and Operational Guide for Handling L-Valine

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Compound of Interest

Compound Name: Valinal

Cat. No.: B13919145

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Disclaimer: The following information pertains to L-Valine. The specific substance "**Valinal**" was not identified in initial searches, and it is presumed that L-Valine, a structurally similar and common laboratory chemical, is the substance of interest. This guide is intended for researchers, scientists, and drug development professionals.

This document provides crucial safety and logistical information for the handling, storage, and disposal of L-Valine in a laboratory setting. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure research environment.

I. Physical and Chemical Properties

Understanding the fundamental properties of L-Valine is critical for safe handling and experimental planning.

Property	Value	Citations
Molecular Formula	C5H11NO2	[1] [2] [3] [4]
Molecular Weight	117.15 g/mol	[1] [2] [3] [4]
Appearance	White crystalline powder	[4] [5]
Melting Point	315 °C (decomposes)	[6] [7]
Solubility in Water	80 g/L at room temperature	[4]
logP (octanol/water)	-2.26	[1] [6]
Stability	Stable under normal conditions.	[5] [8]

II. Health Hazard Information

L-Valine is not classified as a hazardous substance, but it is recommended to handle it with care as with all laboratory chemicals.[\[1\]](#)[\[2\]](#)

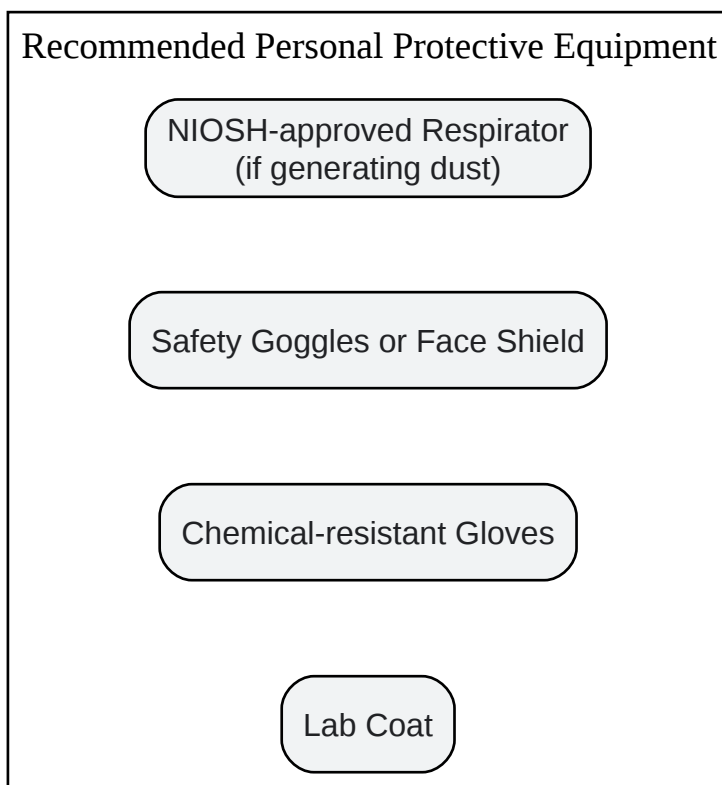
Exposure Route	Symptoms and First Aid	Citations
Inhalation	May cause respiratory irritation.[8] If inhaled, move the person to fresh air. If symptoms persist, seek medical advice.[5][8]	[5][8]
Skin Contact	May cause mechanical irritation.[8] In case of contact, wash off with soap and plenty of water.[2][8]	[2][8]
Eye Contact	May cause mechanical irritation.[8] Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1][8] If irritation persists, get medical advice.[8]	[1][8]
Ingestion	No adverse effects are expected with small amounts, but large amounts may cause nausea and vomiting.[8] Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.[8]	[8]

Toxicity Data:

Test	Result	Species	Citations
LD50, Oral	>2,000 mg/kg bw	Rat	[8]
LC50, Inhalation	>5,260 mg/m ³ air (4 h)	Rat	[8]
LC50, Aquatic	>10 g/L (96 h)	Fish	[8]
EC50, Aquatic	>10 g/L (24 h)	Daphnia	[8]

III. Personal Protective Equipment (PPE)

The following PPE is recommended when handling L-Valine to minimize exposure.



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Caption: Recommended Personal Protective Equipment for handling L-Valine.

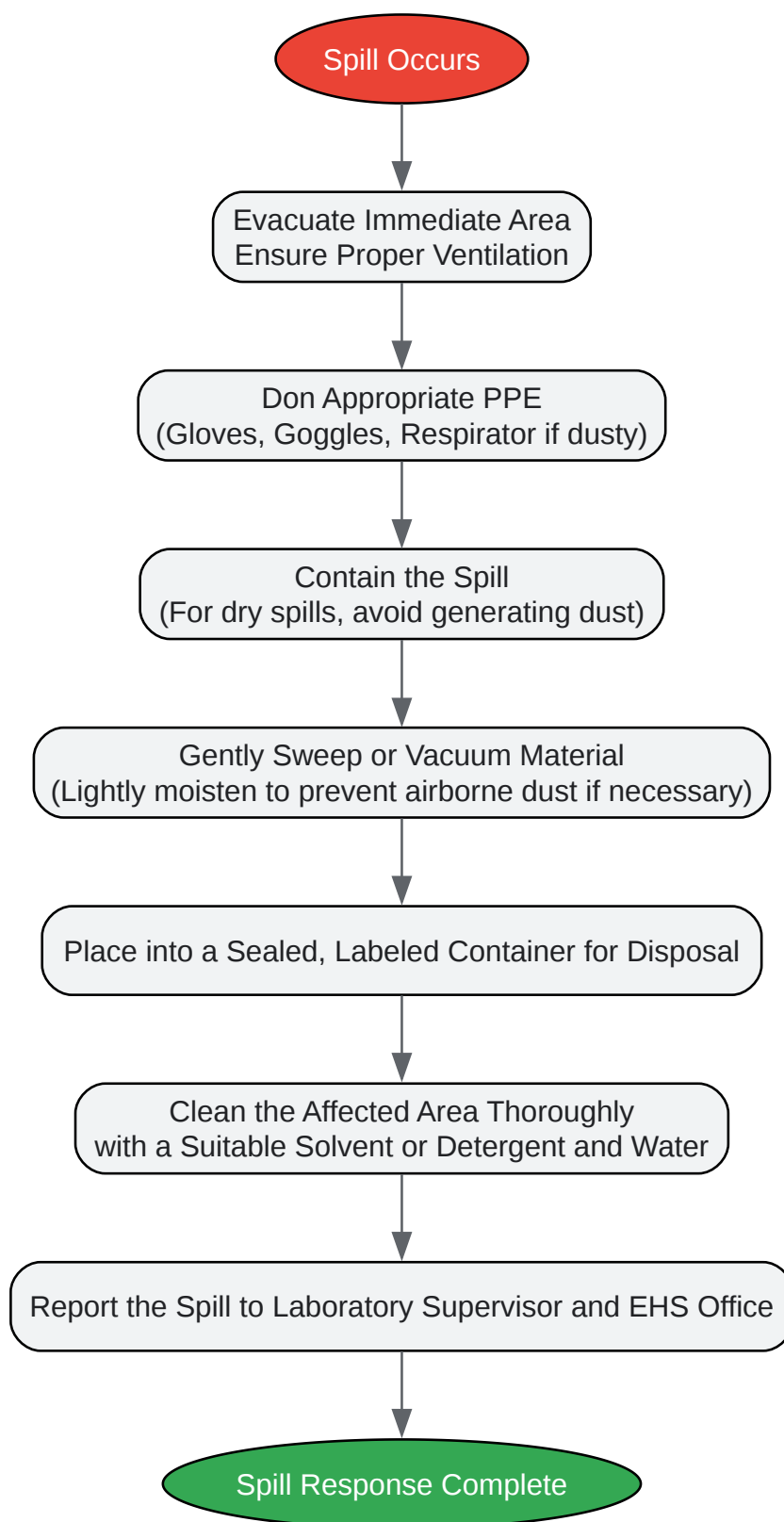
IV. Handling and Storage

Proper handling and storage procedures are vital to maintain the integrity of L-Valine and the safety of the laboratory.

- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[9\]](#)
 - Minimize dust generation and accumulation.[\[8\]](#)[\[9\]](#)
 - Use only with adequate ventilation.[\[9\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)[\[9\]](#)
 - Keep away from heat and sources of ignition.[\[8\]](#)
- Storage:
 - Keep container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[10\]](#)
 - Store at +5°C to +30°C.[\[1\]](#)
 - Incompatible with strong oxidizing agents.[\[8\]](#)

V. Accidental Release Measures

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.



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Caption: Workflow for responding to an L-Valine spill.

VI. Disposal Plan

All waste containing L-Valine must be treated as chemical waste and disposed of according to institutional and local environmental regulations.

- Solid Waste:
 - Segregation: Collect all solid L-Valine waste in a dedicated, clearly labeled, and sealed waste container.[\[11\]](#)
 - Labeling: The container must be labeled with the full chemical name "L-Valine Waste" and any relevant hazard information.[\[11\]](#)
 - Storage: Store the sealed container in a designated chemical waste storage area, away from incompatible materials.[\[11\]](#)
 - Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste contractor.[\[11\]](#)[\[12\]](#)
- Contaminated Materials:
 - Items such as gloves, weighing boats, and paper towels contaminated with L-Valine should be collected in a dedicated, sealed plastic bag or container.[\[11\]](#)
 - Label the container as "L-Valine Contaminated Debris" and dispose of it as solid chemical waste.[\[11\]](#)
- Environmental Precautions:
 - Do not let the product enter drains.[\[1\]](#)[\[13\]](#) Prevent its release into the environment.[\[12\]](#)

VII. Experimental Protocols

Detailed experimental protocols involving L-Valine were not available in the safety-focused resources consulted. Researchers should refer to specific scientific literature and established laboratory procedures relevant to their field of study for detailed methodologies. Always conduct a thorough risk assessment before beginning any new experiment.

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